Technical Support Center: HD (Sulfur Mustard) Alkylation Dynamics & Reaction Optimization

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Compound of Interest

Compound Name:	*Disulfide, bis(2-chloroethyl)*
CAS No.:	*1002-41-1*
Cat. No.:	*B094923*

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Current Status: Operational Agent Focus: Sulfur Mustard (HD), 2-CEES (Simulant) Context: Toxicology, Decontamination Kinetics, and Medical Countermeasure (Scavenger) Research[1][2]

⚠️ CRITICAL SAFETY WARNING ⚠️

READ BEFORE PROCEEDING: Sulfur Mustard (Bis(2-chloroethyl) sulfide) is a Schedule 1 Chemical Warfare Agent (CWA) under the Chemical Weapons Convention (CWC).[1][3]

- Legal: Possession and use are strictly regulated by the OPCW and national authorities (e.g., CDC/CDC Select Agent Program in the US).[2]
- Health: HD is a potent vesicant, alkylating agent, and carcinogen.[2] It causes delayed, irreversible damage to DNA and proteins.[2]
- Engineering Controls: All procedures described below must be performed in a certified chemical fume hood with appropriate filtration or a glovebox under negative pressure.

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- Simulants: Whenever possible, optimization should be performed using 2-CEES (Half-Mustard) before transitioning to live agent studies.

PART 1: THE MECHANISTIC CORE (The "Why")[1][3]

To optimize alkylation, you must understand that HD does not react directly via a simple

mechanism.[2] It follows an internal

-type pathway involving a cyclic intermediate.[1][2][3][4][5]

The Rate-Limiting Step: The reaction rate is governed by the formation of the episulfonium ion (cyclic ethylene sulfonium).[1][2][3] This three-membered ring is highly strained and positively charged, making it an aggressive electrophile.[1][2]

- Implication for Optimization: Increasing the concentration of your nucleophile (target) will not significantly increase the rate of HD consumption (since

  is unimolecular).[1] However, it will increase the ratio of Alkylation vs. Hydrolysis.[2]

The Competitor: Hydrolysis Water acts as a "hard" nucleophile.[2][3] In aqueous media, water competes with your target for the episulfonium ion.[2]

- Path A (Desired): Episulfonium + Target Nucleophile

  Alkylated Adduct.[1][2][3]

- Path B (Parasitic): Episulfonium +

  Thiodiglycol + HCl.[1][3]

Reaction Pathway Diagram[1][2][6]

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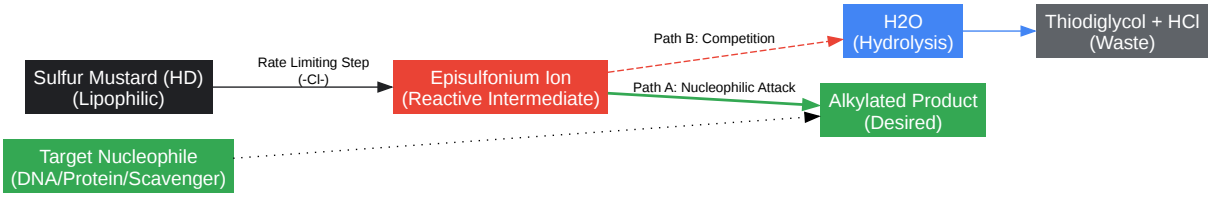

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Figure 1: The bifurcation of the HD reaction pathway.[1][2] Optimization relies on maximizing Path A over Path B.[2]

PART 2: TROUBLESHOOTING & OPTIMIZATION (FAQs)

Q1: My alkylation yield is low, and I see high amounts of thiodiglycol. How do I fix this?

Diagnosis: Hydrolysis is dominating the kinetics.[2][3] Solution:

- Increase Nucleophile Concentration: Since the episulfonium formation is rate-limiting, a higher concentration of the target nucleophile increases the probability that the ion collides with the target instead of water.[2][3]
- Organic Co-solvents: HD has poor solubility in water (

).[1][2][3] If your target is soluble in organic solvents, use aprotic polar solvents like Acetonitrile (ACN) or DMSO.[1][2] This reduces water activity.[2][3]

  - Warning: DMSO can sometimes act as a scavenger itself (oxidizing to DMSO-sulfone), though less reactive than thiols.[1][2] ACN is preferred for kinetic studies.[2][3]
- Surfactants: If reacting in aqueous media, use micelles (e.g., SDS) to solubilize HD and bring it into closer contact with hydrophobic targets.[2]

Q2: What buffer system should I use?

Diagnosis: Buffer interference.[2][3] Guidance:

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- Avoid Tris: Tris(hydroxymethyl)aminomethane contains a primary amine.[1][2][3] HD will alkylate the buffer instead of your target.[2][3]
- Recommended: Use Phosphate Buffer (PB) or HEPES.[1][2][3] These are sterically hindered or less nucleophilic toward the episulfonium ion.[2][3]
- pH Optimization: Maintain pH 7.2–7.4.
  - Acidic pH (< 6): Protonates DNA bases (e.g., Guanine N7), making them less nucleophilic.[1][2]
  - Basic pH (> 8): Increases the concentration of hydroxide (

    ), which is a potent nucleophile and will accelerate hydrolysis.[1][2]

Q3: How does temperature affect the reaction profile?

Insight:

- Reaction Rate: Follows Arrhenius behavior.[2][3] Increasing temp from 25°C to 37°C significantly speeds up episulfonium formation.[2][3]
- Selectivity: Higher temperatures generally favor hydrolysis (higher entropy).[1][2][3]
- Recommendation: For maximum yield of a specific adduct (e.g., for synthesizing standards), run the reaction at lower temperatures (4°C to 25°C) for a longer time. For physiological simulation, strict 37°C is required.[2]

Q4: Can I use 2-CEES data to predict HD behavior?

Answer: Qualitatively, yes. Quantitatively, no.

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Feature	Sulfur Mustard (HD)	2-CEES (Half-Mustard)
Reactive Sites	Bifunctional (Cross-linking capable)	Monofunctional (No cross-linking)
Reactivity	Slower (Inductive effect of 2nd Cl)	Faster (More electron density on S)
Solubility	Very Low	Moderate
Use Case	Cross-linking studies, Toxicity	Scavenger screening, Kinetic models

PART 3: OPTIMIZED PROTOCOLS

Protocol A: In Vitro DNA Alkylation Assay

Objective: To generate N7-HETE-Gua adducts for mass spec calibration.

- Preparation:
  - Dissolve Calf Thymus DNA (1 mg/mL) in 50 mM Ammonium Bicarbonate (pH 7.4). Note: Volatile buffer chosen for LC-MS compatibility.
  - Prepare HD (or 2-CEES) stock in pure Acetonitrile (Caution: HD penetrates gloves; use double nitrile + laminate).[1][3]
- Reaction:
  - Add HD stock to DNA solution to achieve a final solvent concentration of <5% ACN.[2][3]
  - Ratio: Target a molar excess of HD (e.g., 1:10 DNA bp:HD) if maximal modification is desired, or 1:0.1 for physiological simulation.
- Incubation:
  - Incubate at 37°C for 24 hours in a sealed, dark glass vial (prevent photolysis and evaporation).
- Quenching (Critical):

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- Do not just dump down the drain.[2][3] Add 10% Sodium Thiosulfate to quench unreacted episulfonium ions.[2][3]

- Analysis:

  - Precipitate DNA (Ethanol/NaOAc), hydrolyze (formic acid/heat), and analyze via LC-MS/MS for N7-guanine adducts.[1][2]

Protocol B: High-Throughput Scavenger Screening

Objective: To identify compounds that react with HD faster than water.[1][2][3]

Workflow Diagram:

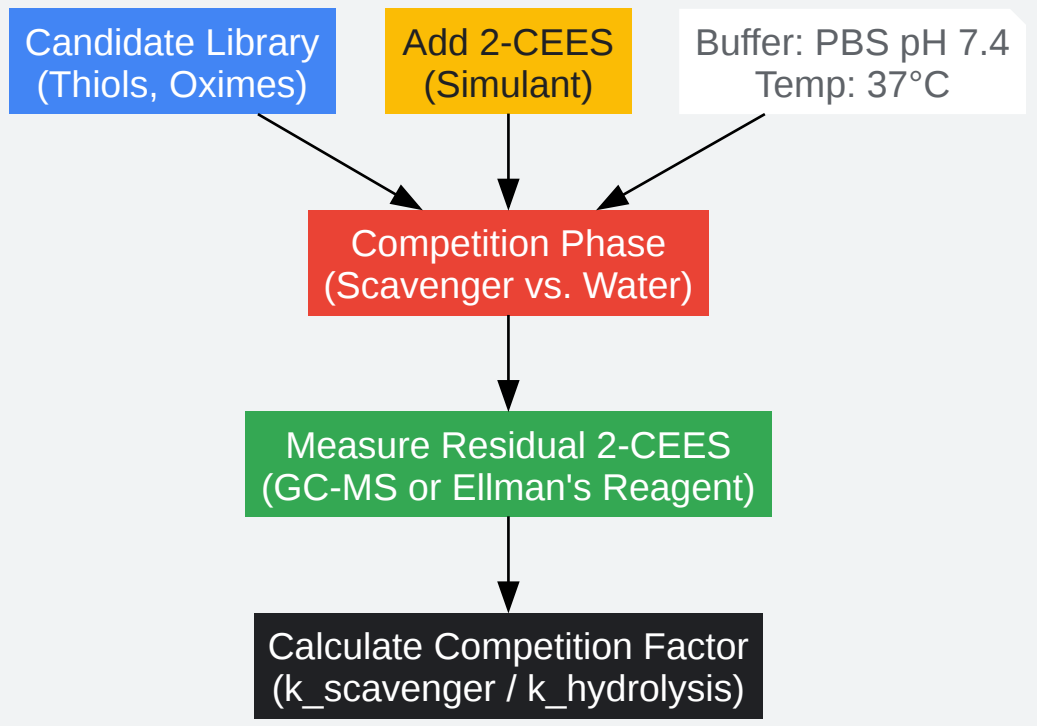

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Figure 2: Screening workflow for nucleophilic scavengers. Note the use of 2-CEES for initial safety screening.

Key Optimization Metric: The effectiveness of a scavenger is defined by the Competition Factor (CF):

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To optimize, you need a "soft" nucleophile (high Swain-Scott constant,

).[1][2] Thiols (

) generally have

, while water has

.[1][2]

PART 4: REFERENCES

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  - Source: Somani, S. M., & Romano, J. A. (2001).[1][2] Chemical Warfare Agents: Toxicity at Low Levels. CRC Press.[2][3]
  - Key Concept: First-order kinetics of episulfonium formation.[1][2][3]
  - [1][3]
- DNA Adduct Formation:
  - Source: Fidder, A., et al. (1994).[1][2] "N7-(2-hydroxyethylthioethyl)guanine: a novel urinary metabolite of sulfur mustard in man."[1][2][3] Archives of Toxicology.
  - Key Concept: Identification of N7-guanine as the primary biological target.[1][2][3]
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- Hydrolysis Kinetics:
  - Source: Bartlett, P. D., & Swain, C. G. (1949).[1][2] "The Rate of Hydrolysis of Mustard Gas." Journal of the American Chemical Society.[2][3]
  - Key Concept: Inhibition of hydrolysis by chloride ions (Common Ion Effect).[1][2]
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- Scavenger Chemistry:

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- Source: Smith, W. J., et al. (1995).[1][2] "Sulfur Mustard: Its Fundamental Chemistry and Toxicology." Journal of Applied Toxicology.
- Key Concept: Nucleophilic competition and scavenger design.[2][3]
- [1][3]

- 2-CEES as Simulant:
  - Source: Gatchie, L., et al. (2018).[1][2] "Reaction Kinetics of Sulfur Mustard and Its Analogues." Chemical Research in Toxicology.
  - Key Concept: Comparative kinetics between HD and 2-CEES.[1][2][3]
  - [1][3]

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